

Independent Verification of WAY-649123's Receptor Selectivity: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: WAY-649123

Cat. No.: B10861729

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This guide provides an objective comparison of the receptor selectivity of **WAY-649123**, an alpha-1A adrenergic receptor antagonist, with other commercially available antagonists. The information presented is collated from publicly available data to support independent verification and guide future research.

Executive Summary

WAY-649123 demonstrates high affinity for the alpha-1A adrenergic receptor, with a reported pKi of 8.9.^[1] While comprehensive public data on its selectivity across all alpha-1 adrenergic subtypes is limited, this guide provides a comparative framework using established alpha-1 antagonists: Tamsulosin, Silodosin, and the non-selective antagonist Prazosin. Understanding the selectivity profile of **WAY-649123** is crucial for predicting its potential therapeutic efficacy and off-target effects.

Comparative Receptor Selectivity

The following table summarizes the binding affinities (pKi) of **WAY-649123** and comparator compounds for the alpha-1A, alpha-1B, and alpha-1D adrenergic receptor subtypes. Higher pKi

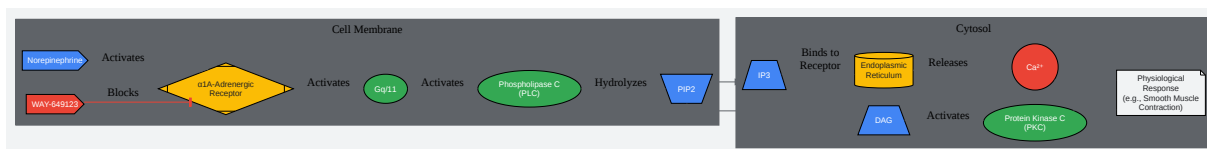
values indicate greater binding affinity.

Compound	$\alpha 1A$ pKi	$\alpha 1B$ pKi	$\alpha 1D$ pKi	$\alpha 1A$ vs $\alpha 1B$ Selectivity (fold)	$\alpha 1A$ vs $\alpha 1D$ Selectivity (fold)
WAY-649123	8.9 ^[1]	Not Available	Not Available	Not Available	Not Available
Tamsulosin	~9.7 - 10.38	~8.7 - 9.33	~9.5 - 9.85	~10 - 11	~3.4
Silodosin	~10.0	~7.4	~8.2	~162 - 583	~55
Prazosin	~9.1 - 9.4	~9.1 - 9.6	~9.0 - 9.5	Non-selective	Non-selective

Note: Data for Tamsulosin, Silodosin, and Prazosin are compiled from multiple sources and may vary depending on the experimental conditions. The selectivity fold is calculated from the antilog of the difference in pKi values. Data for **WAY-649123** at $\alpha 1B$ and $\alpha 1D$ subtypes is not currently available in the public domain.

Signaling Pathway of the Alpha-1A Adrenergic Receptor

Activation of the alpha-1A adrenergic receptor, a G protein-coupled receptor (GPCR), primarily initiates a signaling cascade through the Gq/11 family of G proteins. This leads to the activation of phospholipase C (PLC), which subsequently hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium (Ca^{2+}) from the endoplasmic reticulum, while DAG activates protein kinase C (PKC). This cascade ultimately leads to various physiological responses, including smooth muscle contraction. Antagonists like **WAY-649123** block the initial binding of endogenous ligands (e.g., norepinephrine), thereby inhibiting this signaling pathway.





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References

- 1. The affinity and selectivity of α -adrenoceptor antagonists, antidepressants, and antipsychotics for the human α 1A, α 1B, and α 1D-adrenoceptors - PMC [pmc.ncbi.nlm.nih.gov]
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